

Unveiling Adsorbent Efficacy: A Quantitative Comparison of Acid Brown 75 Dye Uptake

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Compound of Interest

Compound Name: C.I. Acid brown 75

Cat. No.: B12364392

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The removal of textile dyes from wastewater is a critical environmental challenge. Acid Brown 75, a widely used anionic dye, contributes significantly to water pollution. This guide provides a comparative analysis of the performance of various adsorbents in the uptake of Acid Brown 75, supported by experimental data. The information is intended for researchers, scientists, and professionals in drug development and environmental science to facilitate the selection of effective remediation materials.

Quantitative Comparison of Adsorbent Performance

The efficiency of different materials in removing Acid Brown 75 from aqueous solutions is summarized below. The data highlights the maximum adsorption capacity and the percentage of dye removal achieved under specific experimental conditions.

Adsorbent Material	Maximum Adsorption Capacity (mg/g)	Dye Removal Efficiency (%)	Optimal Conditions
Surfactant Modified Granule (from Coal Fly Ash)	Significantly Increased (compared to unmodified)	Not Specified	Temperature: 30 ± 1 °C
Coffee Spent Modified Fe-Al-Zr Composite (CSMNC)	Not Specified	57.1 - 96.3	pH: 5.6, Adsorbent Dose: 1 g, Temperature: 25 ± 2 °C, Agitation: 90 rpm, Time: 2 h
Modified Wheat Bran	92.64	99	Initial Concentration: 250 mg/L, Adsorbent Dose: 0.07 g/L, pH: 3, Agitation: 200 rpm, Time: 120 min
Silica Monolith Particles	Not Specified	Not Specified	pH: 2, Adsorbent Dose: 0.06g, Time: 75 min

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. The following section outlines the typical experimental procedures for evaluating the dye uptake of Acid Brown 75 by an adsorbent.

1. Preparation of Dye Solution: A stock solution of Acid Brown 75 is prepared by dissolving a known weight of the dye in deionized water to achieve a specific concentration (e.g., 100 mg/L).[1] Experimental solutions of desired concentrations are then prepared by diluting the stock solution.[1]

2. Batch Adsorption Studies: Batch experiments are conducted to determine the effects of various parameters on dye adsorption.

- Effect of pH: The pH of the dye solution is adjusted to a desired range (e.g., 2-9) using solutions of HCl and NaOH.[1][2][3] A fixed amount of adsorbent is added to each flask containing the pH-adjusted dye solution.
- Effect of Adsorbent Dose: Varying amounts of the adsorbent (e.g., 0.01 to 1.0 g/L) are added to flasks containing the dye solution at a constant initial concentration and pH.[1][4]
- Effect of Contact Time and Initial Concentration: Experiments are carried out with different initial dye concentrations (e.g., 50-250 mg/L) and monitored over a period of time (e.g., 5-120 minutes) to determine the equilibrium time.[1]

3. Experimental Procedure: In a typical experiment, a known volume of the dye solution (e.g., 25 mL) is taken in a conical flask.[1] The pH is adjusted, and a pre-weighed amount of the adsorbent is added. The flasks are then agitated in a shaker at a constant speed (e.g., 200 rpm) and temperature (e.g., 25 ± 2 °C) for a specified duration.[1][5]

4. Analysis: After agitation, the solution is filtered or centrifuged to separate the adsorbent from the liquid phase.[1] The concentration of the remaining dye in the supernatant is determined using a spectrophotometer at the maximum wavelength of Acid Brown 75 ($\lambda_{\text{max}} = 484$ nm).[1]

5. Calculation of Dye Uptake: The percentage of dye removal is calculated using the following equation:

$$\text{Removal Efficiency (\%)} = ((C_0 - C_e) / C_0) * 100$$

The amount of dye adsorbed per unit mass of the adsorbent at equilibrium (q_e , in mg/g) is calculated as:

$$q_e = ((C_0 - C_e) * V) / m$$

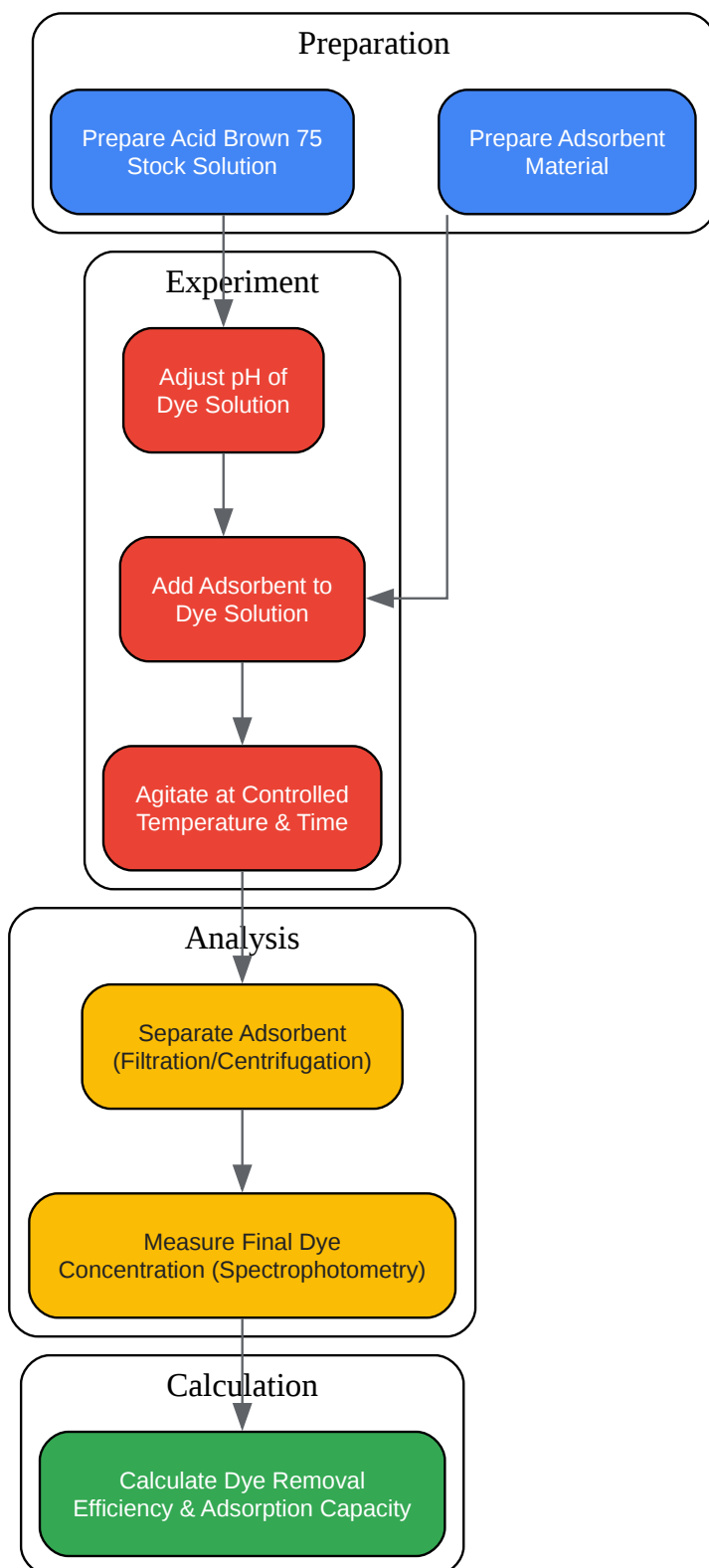
Where:

- C_0 is the initial dye concentration (mg/L)
- C_e is the equilibrium dye concentration (mg/L)
- V is the volume of the solution (L)

- m is the mass of the adsorbent (g)

Visualizing the Experimental Workflow

The following diagram illustrates the standard workflow for a batch adsorption experiment to determine the dye uptake of Acid Brown 75.



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Batch Adsorption Experimental Workflow

This guide provides a foundational understanding of the comparative performance of different adsorbents for Acid Brown 75 and the methodologies employed for their evaluation.

Researchers can use this information to select promising candidates for further investigation and optimization in the treatment of dye-contaminated wastewater.

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